

Unraveling the Apoptotic Potential of PI3K/Akt/mTOR-IN-2: A Technical Guide

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Compound of Interest

Compound Name: PI3K/Akt/mTOR-IN-2

Cat. No.: B15142093

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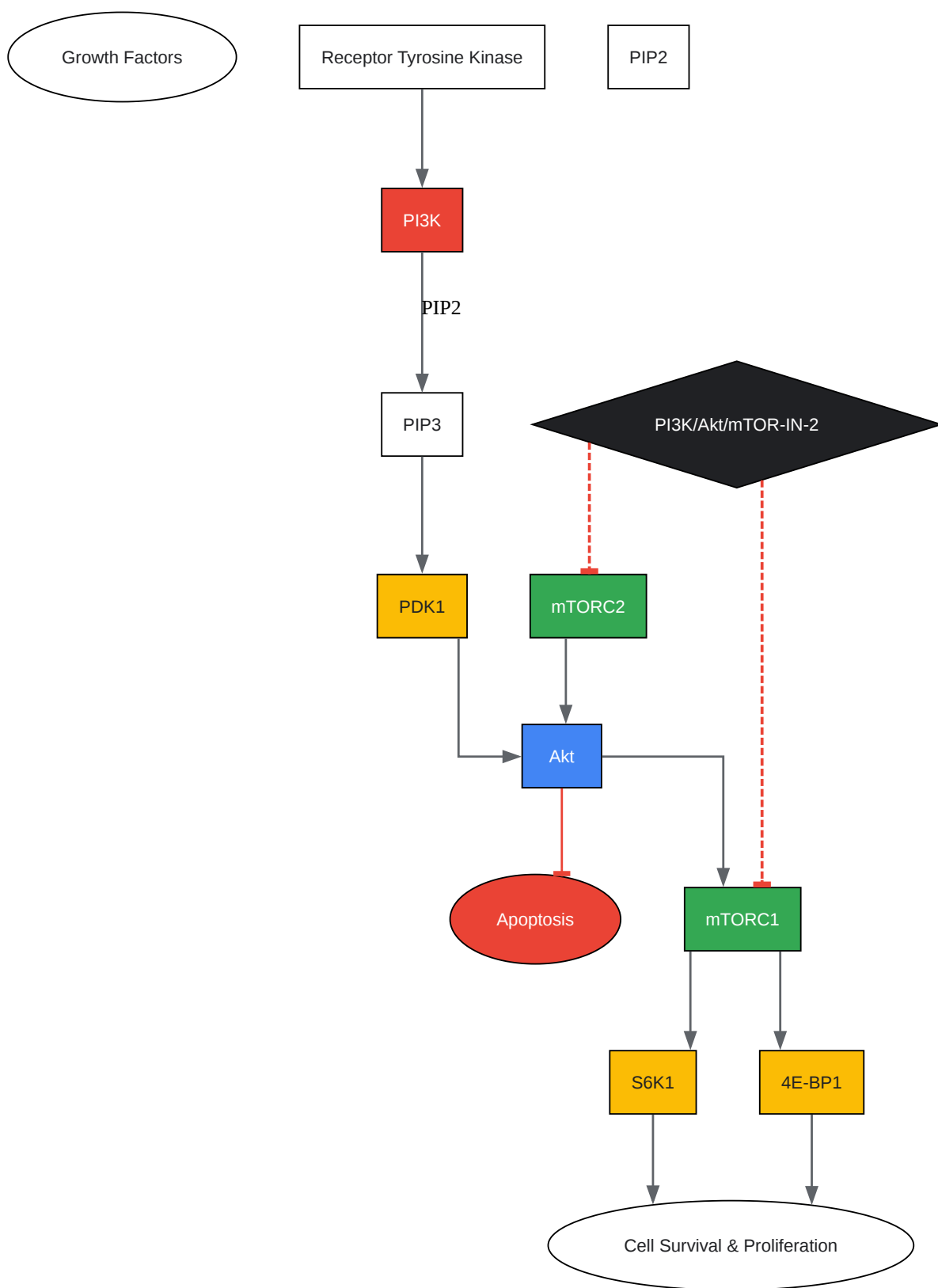
For Researchers, Scientists, and Drug Development Professionals

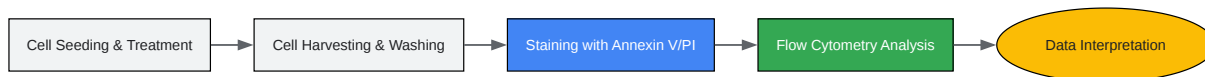
This technical guide provides a comprehensive overview of the dual PI3K/mTOR inhibitor, **PI3K/Akt/mTOR-IN-2**, with a specific focus on its mechanism of action in inducing apoptosis. By targeting key nodes in the PI3K/Akt/mTOR signaling pathway, this compound has demonstrated significant potential in preclinical cancer research. This document synthesizes available data on its efficacy, outlines relevant experimental protocols for its evaluation, and visually represents its mechanism of action and experimental workflows.

Core Mechanism of Action: Inhibition of the PI3K/Akt/mTOR Pathway

The PI3K/Akt/mTOR signaling cascade is a critical regulator of cell survival, proliferation, and metabolism. Its dysregulation is a common feature in many cancers, leading to uncontrolled cell growth and resistance to apoptosis. **PI3K/Akt/mTOR-IN-2** exerts its effects by inhibiting two key kinases in this pathway: phosphoinositide 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR).

This dual inhibition leads to the dephosphorylation of downstream effectors, including Akt and S6 ribosomal protein. The inactivation of these proteins ultimately culminates in the induction of apoptosis through the modulation of anti-apoptotic and pro-apoptotic proteins.





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